

Technical Guide: Butyl Cyclopentanecarboxylate – Structural Dynamics & Synthesis

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Compound of Interest

Compound Name: Butyl cyclopentanecarboxylate

CAS No.: 99978-03-7

Cat. No.: B2848005

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Executive Summary

Butyl cyclopentanecarboxylate (PubChem CID: 550335) represents a critical structural motif in organic synthesis, serving as a lipophilic modulator in prodrug design and a volatile component in fragrance chemistry. Its utility stems from the unique conformational mobility of the cyclopentane ring—which exists in a dynamic equilibrium of puckered states—coupled with the hydrophobic n-butyl ester tail. This guide provides a rigorous analysis of its molecular architecture, a self-validating synthesis protocol, and the conformational logic required for its application in steric-sensitive docking scenarios.

Molecular Architecture & Stereodynamics

Core Connectivity

The molecule (

) consists of a five-membered alicyclic ring attached to a butyl ester functionality. Unlike cyclohexane, which locks into a rigid chair conformation, the cyclopentane core of **butyl cyclopentanecarboxylate** is highly dynamic.

- IUPAC Name: **Butyl cyclopentanecarboxylate**
- Molecular Weight: 170.25 g/mol
- Key Functional Group: Carboxylate ester (

), linking a cyclic secondary carbon to a linear primary alkyl chain.

Conformational Manifold

The "flat" pentagonal structure often depicted in 2D drawings is energetically forbidden due to severe eclipsing interactions (torsional strain) between adjacent hydrogens. To relieve this, the ring adopts non-planar conformations.^{[1][2][3]}

The Pseudorotation Cycle

The cyclopentane ring undergoes pseudorotation, a wave-like motion where the ring puckering rotates around the ring carbons without the molecule rotating in space.

- Envelope (

): Four carbons are coplanar; the fifth (the "flap") is out of plane. This is often the energy minimum for substituted cyclopentanes, with the bulky ester group occupying the "flap" or an equatorial-like position to minimize 1,3-diaxial-like repulsion.
- Twist (

): Three carbons are coplanar, while two adjacent carbons are displaced above and below the plane.

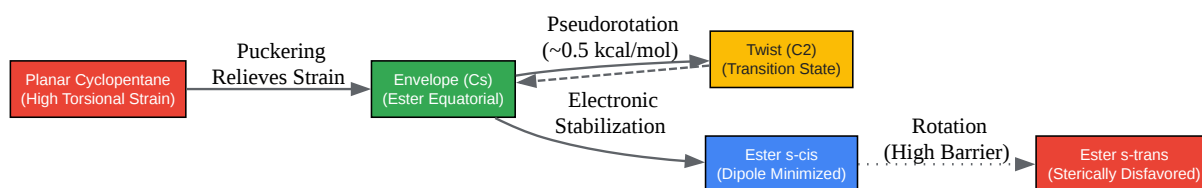
Thermodynamic Insight: The energy barrier between these conformers is low (< 1.5 kcal/mol), meaning the molecule exists as a rapid equilibrium of states at room temperature [1]. However, the bulky n-butyl ester substituent biases the equilibrium toward an envelope form where the substituent is equatorial, maximizing distance from the ring hydrogens.

Ester Linkage Dynamics

- s-cis vs. s-trans: The ester bond (

)

-) strongly prefers the s-cis (syn) conformation (dihedral angle
-). This preference arises from dipole minimization and the stabilization provided by the overlap of the oxygen lone pair with the carbonyl orbital (anomeric effect).
- Butyl Chain: The n-butyl tail adopts a low-energy anti-periplanar (zigzag) conformation but retains significant entropic freedom, allowing it to wrap or extend depending on solvent polarity or binding pocket constraints.



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Figure 1: Conformational energy landscape showing the transition from high-energy planar states to stable envelope/s-cis configurations.

Synthesis Protocol: Fischer Esterification

While acid chlorides offer faster kinetics, the Fischer Esterification is preferred for high-purity applications because it is self-validating: the reaction progress is physically observable via water evolution (Dean-Stark).

Reagents & Setup

- Substrate: Cyclopentanecarboxylic acid (1.0 eq)
- Reagent: n-Butanol (3.0 eq) – Excess drives equilibrium (Le Chatelier's Principle).
- Catalyst: Sulfuric acid (, conc., 1-2 mol%) or p-Toluenesulfonic acid (pTSA).

- Solvent: Toluene (azeotropic agent).

Step-by-Step Methodology

- Reaction Assembly:
 - In a 250 mL Round Bottom Flask (RBF), charge 0.1 mol Cyclopentanecarboxylic acid and 0.3 mol n-Butanol.
 - Add 60 mL Toluene.
 - Add catalytic

(approx. 0.5 mL).
 - Equip with a Dean-Stark trap topped with a reflux condenser.
- Reflux & Monitoring (The Validation Step):
 - Heat to vigorous reflux (

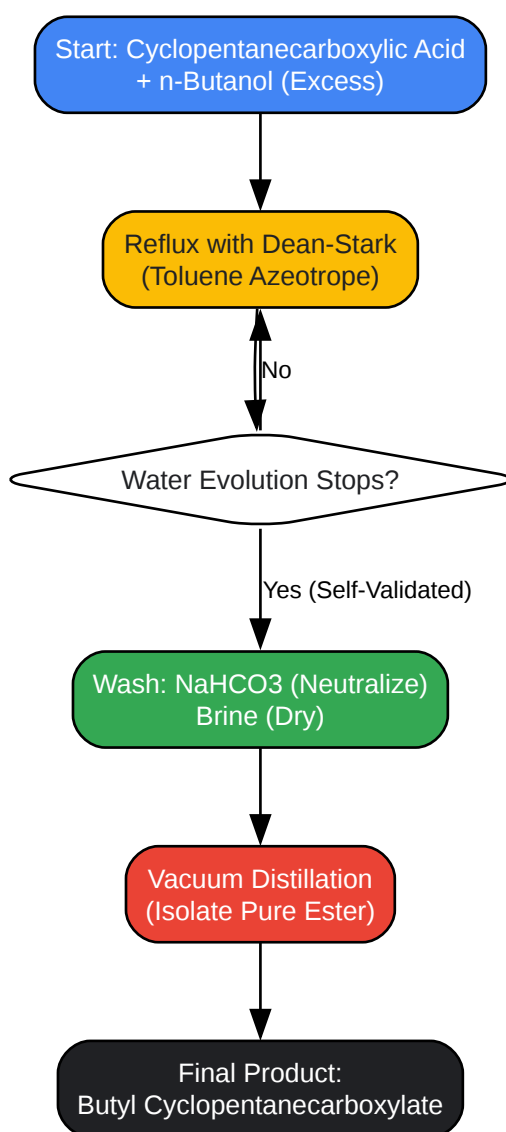
C oil bath).
 - Checkpoint: Monitor the Dean-Stark trap. The reaction is complete only when water separation ceases (theoretical yield of water

mL for 0.1 mol scale). This physical separation validates conversion without needing invasive sampling [2].
- Workup:
 - Cool to room temperature.
 - Wash the organic layer with saturated

(2 x 50 mL) to quench acid catalyst and remove unreacted carboxylic acid (observed by cessation of

bubbling).

- Wash with Brine (1 x 50 mL) to remove residual butanol.
- Dry over anhydrous .
- Purification:
 - Concentrate via Rotary Evaporator.
 - Distillation: Perform vacuum distillation. **Butyl cyclopentanecarboxylate** boils at approx. 98-100°C at 10 mmHg. Collect the middle fraction.



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Figure 2: Synthesis workflow emphasizing the self-validating Dean-Stark checkpoint.

Analytical Profiling & Characterization

To ensure scientific integrity, the synthesized compound must meet specific spectral criteria.

Nuclear Magnetic Resonance (NMR)

- NMR (CDCl₃, 400 MHz):
 - 4.0-4.1 ppm (t, 2H):
(Characteristic of butyl ester).
 - 2.6-2.8 ppm (m, 1H): Ring methine
(Deshielded by carbonyl).
 - 1.5-1.9 ppm (m, 8H): Ring methylenes (Complex multiplets due to puckering).
 - 0.9 ppm (t, 3H): Terminal methyl of butyl group.^[4]
- Interpretation: The complexity of the ring methylene signals (1.5-1.9 ppm) confirms the non-planar, dynamic nature of the ring. A sharp singlet would imply a frozen or planar conformation, which is incorrect.

Infrared Spectroscopy (FT-IR)

- 1735 cm⁻¹
: Strong
stretch (Ester).
- 1160 cm⁻¹
:

stretch.

- 2960 cm

:

aliphatic stretch.

Physical Properties Table

Property	Value	Relevance
Boiling Point	~215°C (atm) / 100°C (10 mmHg)	Confirms volatility profile for isolation.
LogP	~3.2 (Predicted)	Indicates moderate lipophilicity; suitable for membrane permeation [3].
Refractive Index		Quick purity check against literature standards.

Applications in Drug Development[5][6]

Lipophilicity Modulation

Butyl cyclopentanecarboxylate serves as a model for lipophilic masking. In drug development, converting a polar carboxylic acid drug into a butyl ester increases membrane permeability (LogP shift). Once inside the cell, ubiquitous esterases hydrolyze the ester, releasing the active acid and innocuous butanol.

Bioisosterism

The cyclopentane ring is often used as a bioisostere for proline or tetrahydrofuran rings in inhibitor design. Unlike the rigid proline, the cyclopentane ester offers "induced fit" capabilities due to its pseudorotation, potentially allowing tighter binding in enzyme pockets that require conformational adaptation [4].

References

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